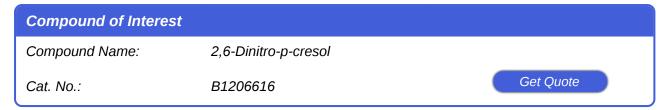


2,6-Dinitro-p-cresol CAS number and synonyms

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An In-depth Technical Guide to **2,6-Dinitro-p-cresol**

This guide provides a comprehensive overview of **2,6-Dinitro-p-cresol** (DNPC), a significant chemical compound in various industrial applications. It is intended for researchers, scientists, and professionals in drug development and chemical manufacturing, offering detailed information on its chemical identity, properties, synthesis, and analytical methods.

Chemical Identity

CAS Number: 609-93-8[1][2][3][4][5]

Synonyms: **2,6-Dinitro-p-cresol** is known by several other names in scientific literature and commerce.[1][2][3][5] These include:

- 4-Methyl-2,6-dinitrophenol[2][3]
- 2,6-Dinitro-4-methylphenol[1][2][3]
- 3,5-Dinitro-4-hydroxytoluene[1][3]
- 4-Hydroxy-3,5-dinitrotoluene[1][3]
- DNPC[3][6]
- Victoria Orange[3]
- Victoria Yellow[3]



Physicochemical Properties

2,6-Dinitro-p-cresol is a yellow-orange solid compound.[1][7] Its key physical and chemical properties are summarized in the table below.

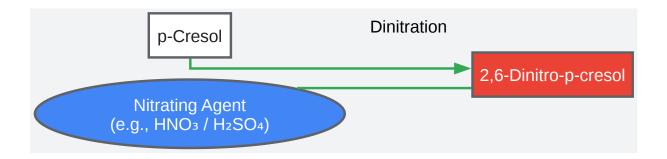
Property	Value	Source
Molecular Formula	C7H6N2O5	[1][2][3]
Molecular Weight	198.13 g/mol	[1][2][3]
Appearance	Yellow-orange flakes or yellow needles	[1][3][7]
Melting Point	77-79 °C	[1][2]
Boiling Point	338.7 °C at 760 mmHg	[2]
Density	~1.55 - 1.59 g/cm ³	[1][2]
Flash Point	152.3 °C	[2]
Vapor Pressure	4.93×10^{-5} mmHg at 25° C	[1][2]
Water Solubility	Insoluble	[1]
рКа	4.03 ± 0.10	[1]

Synthesis and Manufacturing

The primary industrial production method for **2,6-Dinitro-p-cresol** involves the direct dinitration of p-cresol.[3][7] This process is typically carried out using a nitrating agent, such as nitric acid, often in the presence of sulfuric acid.[3][8]

An alternative patented method describes dripping nitric acid into fused o-nitro-p-cresol with stirring to produce **2,6-Dinitro-p-cresol**.[9][10] This approach is noted for having advantages such as lower toxicity and reduced wastewater production.[9]





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Synthesis pathway of **2,6-Dinitro-p-cresol**.

Applications

2,6-Dinitro-p-cresol serves as a crucial intermediate and agent in several industrial processes:

- Polymerization Inhibitor: It is effectively used as a high-temperature polymerization inhibitor, particularly in the production of vinyl aromatic monomers like styrene.[9][11][12]
- Chemical Intermediate: It is a parent compound for the synthesis of dyes, pharmaceuticals, fungicides, and other biologically active compounds.[3][8][11] It also serves as an intermediate for agricultural chemicals and explosives.[9]

Experimental Protocols Synthesis Protocol (General Laboratory Method)

This protocol outlines a general procedure for the synthesis of **2,6-Dinitro-p-cresol** based on the direct nitration of p-cresol.

- Reaction Setup: In a three-necked flask equipped with a mechanical stirrer, a dropping funnel, and a thermometer, place p-cresol dissolved in a suitable solvent (e.g., acetic acid or ethylene dichloride).[8][12] The flask should be cooled in an ice bath.
- Nitration: Slowly add a pre-cooled mixture of nitric acid and sulfuric acid dropwise from the dropping funnel while maintaining vigorous stirring. The reaction temperature should be carefully controlled, typically between 30-35°C.[12]



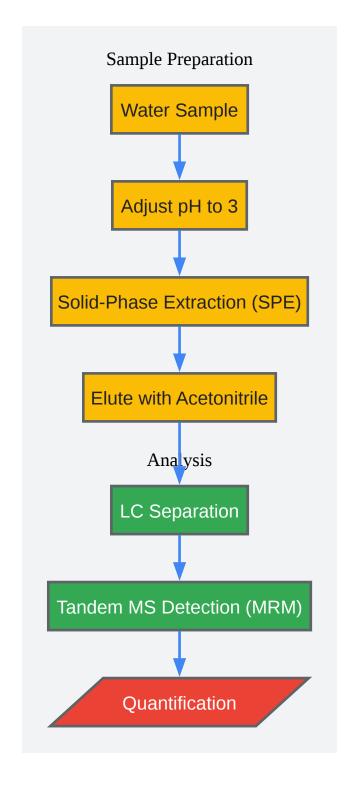
- Reaction Monitoring: After the addition is complete, allow the mixture to stir at the controlled temperature for several hours to ensure the reaction goes to completion.[12]
- Isolation: Pour the reaction mixture over crushed ice to precipitate the crude product.
- Purification: Collect the solid product by filtration and wash it thoroughly with cold water to remove residual acids. The crude 2,6-Dinitro-p-cresol can be further purified by recrystallization from a suitable solvent like ethanol.[7]

Analytical Protocol: Determination in Water Samples by LC/MS/MS

This protocol describes a sensitive method for quantifying trace amounts of **2,6-Dinitro-p-cresol** (DNPC) in environmental water samples.[13]

- Sample Preparation (Solid-Phase Extraction):
 - Adjust the pH of the water sample to 3.
 - Pass the acidified sample through a solid-phase extraction (SPE) cartridge (e.g., Autoprep PS-Liq@) at a high flow rate.[13]
 - Wash the cartridge to remove interfering substances.
 - Elute the retained DNPC with 5 mL of acetonitrile.[13]
- LC/MS/MS Analysis:
 - Chromatographic Separation: Inject the eluate into a liquid chromatography system equipped with a suitable column (e.g., BEH C18).[14] Use a gradient elution with a mobile phase consisting of acetonitrile and water.[14]
 - Mass Spectrometric Detection: Detect and quantify DNPC using a tandem mass spectrometer operating in the multi-reaction monitoring (MRM) mode for high selectivity and sensitivity.[14]





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Workflow for the analysis of DNPC in water samples.

Toxicity and Safety



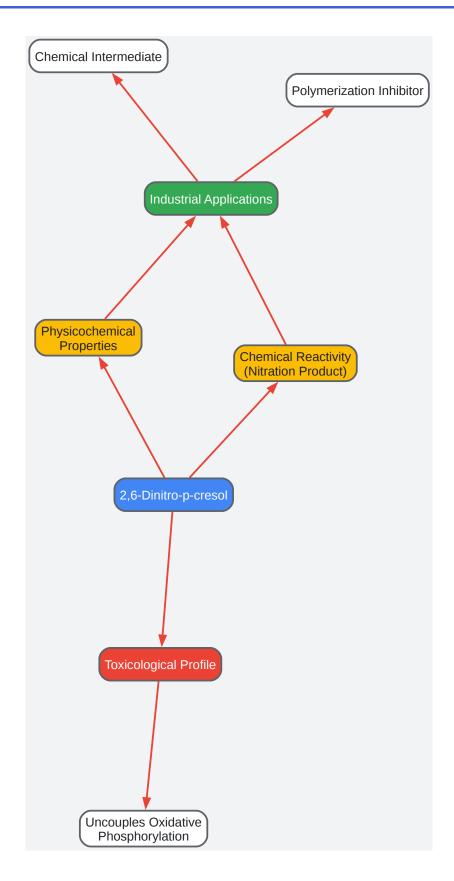
2,6-Dinitro-p-cresol is classified as a toxic substance and requires careful handling.[2][5] Exposure can occur through inhalation, skin contact, or ingestion. It is an irritant to the skin, eyes, and respiratory system.[11] Systemic effects of dinitrocresols are related to their ability to uncouple oxidative phosphorylation, which interferes with cellular energy (ATP) production.[15]

Hazard Information	Classification / Code	Source
GHS Pictogram	Danger	[3]
Hazard Class	6.1(a) (Toxic)	[1][5]
Packing Group	II	[1][5]
Hazard Codes	T (Toxic)	[1][2][5]
Risk Phrases	R23/24/25, R33, R36/37/38	[1][5][11]
Safety Statements	S26, S36/37, S45	[1][5][11]

- R23/24/25: Toxic by inhalation, in contact with skin and if swallowed.[11]
- R33: Danger of cumulative effects.
- R36/37/38: Irritating to eyes, respiratory system and skin.[11]
- S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice.[11]
- S36/37: Wear suitable protective clothing and gloves.[11]
- S45: In case of accident or if you feel unwell, seek medical advice immediately.[11]

The compound is also reported to be a mutagen.[3][7] When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).[7]





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